

C.I. Solvent Red 179 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B15553296

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An In-depth Technical Guide on **C.I. Solvent Red 179**: Material Safety Data Sheet (MSDS) Analysis

Introduction

C.I. Solvent Red 179 is a yellowish-red solvent dye belonging to the ketoamine chemical family.^[1] It finds extensive application in the coloring of various plastics and fibers, including polystyrene (PS), polyethylene terephthalate (PET), polycarbonate (PC), and polyamide (PA).^{[2][3]} Known for its good heat resistance, light fastness, and migration resistance, it is a substance of interest for materials science and industrial applications.^{[2][4]} This guide provides a comprehensive overview of the material safety data for **C.I. Solvent Red 179**, tailored for researchers, scientists, and drug development professionals. All quantitative data is summarized from various sources to provide a clear comparison, and logical workflows for safety and handling are visualized.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **C.I. Solvent Red 179** are crucial for its safe handling and application. The data, compiled from multiple technical data sheets, is presented below.

| Property | Value |
|---------------------|--|
| Appearance | Red to Yellowish-Red Powder[5][6][7] |
| C.I. Name | Solvent Red 179 |
| C.I. Number | 564150[2][4] |
| CAS Numbers | 6829-22-7, 89106-94-5[3][5] |
| EC Number | 229-904-5[2][8] |
| Molecular Formula | C ₂₂ H ₁₂ N ₂ O[2][9] |
| Molecular Weight | 320.34 g/mol [9] |
| Melting Point | 251 °C[4][5] |
| Decomposition Temp. | > 350 °C[5] |
| Density | 1.27 g/cm ³ [10] |
| Water Solubility | Insoluble[5] |

Solubility in Organic Solvents (at 20°C)

| Solvent | Solubility (g/L) |
|-----------------|------------------|
| Acetone | 1.6 |
| Butyl Acetate | 1.6 |
| Methylbenzene | 4.1 |
| Dichloromethane | 8.0 |
| Ethyl Alcohol | 0.9 |
| [4] | |

Hazard Identification and Safety

While some safety data sheets indicate that **C.I. Solvent Red 179** does not require a hazard symbol, others point to potential for serious eye irritation.[5][11] Standard safe handling

practices for chemical powders should always be observed.

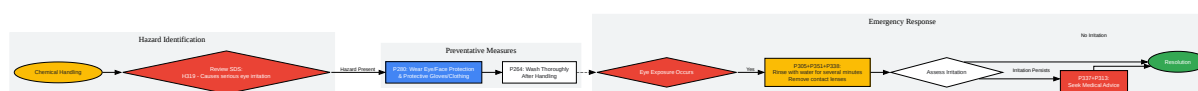
Hazard Statements

- H319: Causes serious eye irritation.[11]

Precautionary Statements

- P264: Wash hands and any exposed skin thoroughly after handling.[11]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[11]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]
- P337+P313: If eye irritation persists: Get medical advice/attention.[11]

The logical workflow for hazard identification and response is illustrated in the diagram below.



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Caption: Hazard Identification and Response Workflow for **C.I. Solvent Red 179**.

Toxicological and Ecological Data

Toxicological and ecological data for **C.I. Solvent Red 179** is limited and not consistently reported across all safety data sheets. Many sources indicate "no data available" for several endpoints.[8][12] The available quantitative data is summarized below.

Toxicological Data

| Test Type | Species | Value |
|----------------------------|---------|---------------|
| Acute Oral Toxicity (LD50) | Rat | 8260 mg/kg[5] |

Ecological Data

| Test Type | Species | Value |
|------------------------|---------|--------------|
| Ichthyotoxicity (LC50) | Fish | 1230 mg/L[5] |

It is important to note that for many standard toxicological assessments such as skin corrosion/irritation, respiratory sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity, no data was available in the reviewed documents.[12]

Experimental Protocols

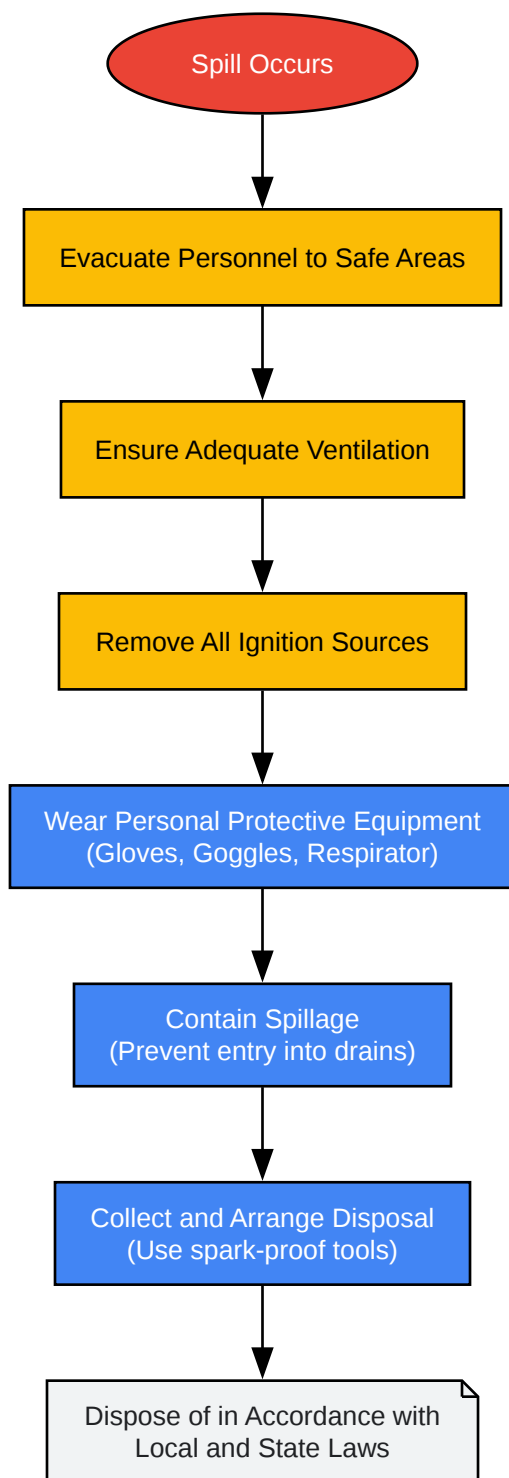
Detailed experimental protocols for the toxicological or physical tests cited in the safety data sheets are not publicly available. The MSDS documents provide general first-aid and emergency procedures, which are summarized below rather than as formal experimental methodologies.

First-Aid Measures

- Skin Contact: Immediately flush the skin with flowing water.[5] If irritation develops, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[5] If irritation persists, consult a physician.[11]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention or contact a poison control center.[9]
- Inhalation: Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration and seek immediate medical attention.[5][9]

Accidental Release Measures (Spill Protocol)

In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination. The general workflow is outlined below.



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